

Theoretical & Applied Physics of Calcium Zirconate ()

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Compound of Interest

Compound Name: Calcium zirconium oxide

CAS No.: 11129-15-0

Cat. No.: B078997

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Executive Summary: The Perovskite Stability Paradox

Calcium Zirconium Oxide ()

) represents a critical intersection between high-temperature refractories and dielectric electronics. Unlike its ferroelectric cousins (

),

is defined by its paroelectric stability and wide band gap (~5.6 eV).

For researchers in drug delivery and biomedical implants,

offers a unique value proposition: it is a bioinert ceramic with mechanical toughness superior to hydroxyapatite but with better chemical stability than pure zirconia (

). This guide deconstructs the theoretical framework of

, moving from Density Functional Theory (DFT) predictions to validated sol-gel synthesis protocols.

Crystallographic & Structural Framework

The Orthorhombic Distortion

At standard temperature and pressure (STP),

does not adopt the ideal cubic perovskite structure (

). Instead, it crystallizes in the orthorhombic space group

(or

depending on axis setting).[1]

- Goldschmidt Tolerance Factor (

):

Because

, the

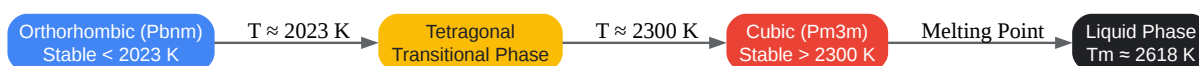
octahedra must tilt to fill the void space around the smaller

cation. This tilting (Glazer notation

) is the root cause of its piezoelectric nature and high thermodynamic stability.

Phase Transition Hierarchy

The material undergoes polymorphic transitions only at extreme temperatures, making it dimensionally stable for most industrial and biological applications.



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Figure 1: Polymorphic phase transitions of

[2] The wide stability window of the orthorhombic phase ensures structural integrity during sterilization (autoclaving) or sintering.

Electronic & Optical Properties (DFT Insights)

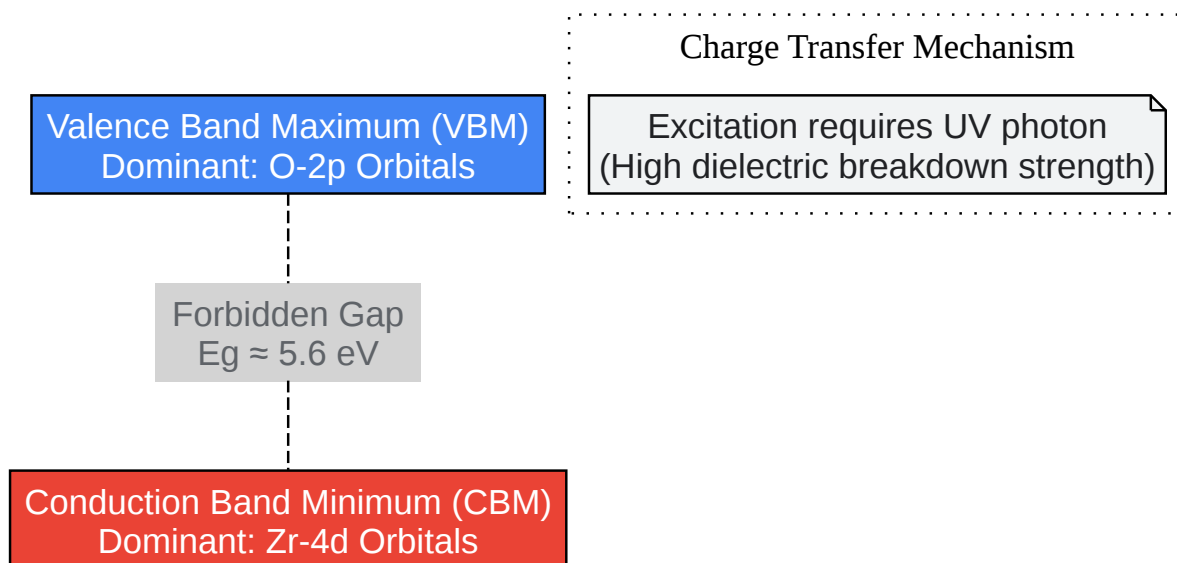
Band Gap Engineering

Understanding the electronic structure is vital for optical applications (phosphor hosts) and insulating layers.

- Experimental Band Gap (): ~5.6 eV (Direct).
- DFT Prediction (LDA/GGA): Typically underestimates to ~3.5–4.1 eV due to self-interaction errors.
- Hybrid Functional (HSE06) Prediction: Corrects to ~5.3–5.7 eV, aligning with experiment.

Orbital Contributions (DOS)

The insulating character arises from the specific hybridization of orbitals. The valence band is dominated by O-2p states, while the conduction band is composed primarily of Zr-4d states. The Ca-3d states lie much higher in energy, contributing little to the frontier orbitals.



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Figure 2: Simplified electronic band structure. The wide gap between O-2p and Zr-4d orbitals dictates the material's high dielectric breakdown voltage.

Validated Synthesis Protocol: Sol-Gel Pechini

Method

Context: For biomedical and high-precision electronic applications, solid-state mixing (grinding oxides) yields inconsistent grain sizes. The Sol-Gel Pechini method is the self-validating standard for producing phase-pure, nano-crystalline

at lower temperatures ($<1000^\circ\text{C}$).

Reagents & Stoichiometry

- Calcium Nitrate Tetrahydrate (

): 0.1 M

- Zirconyl Nitrate Dihydrate (

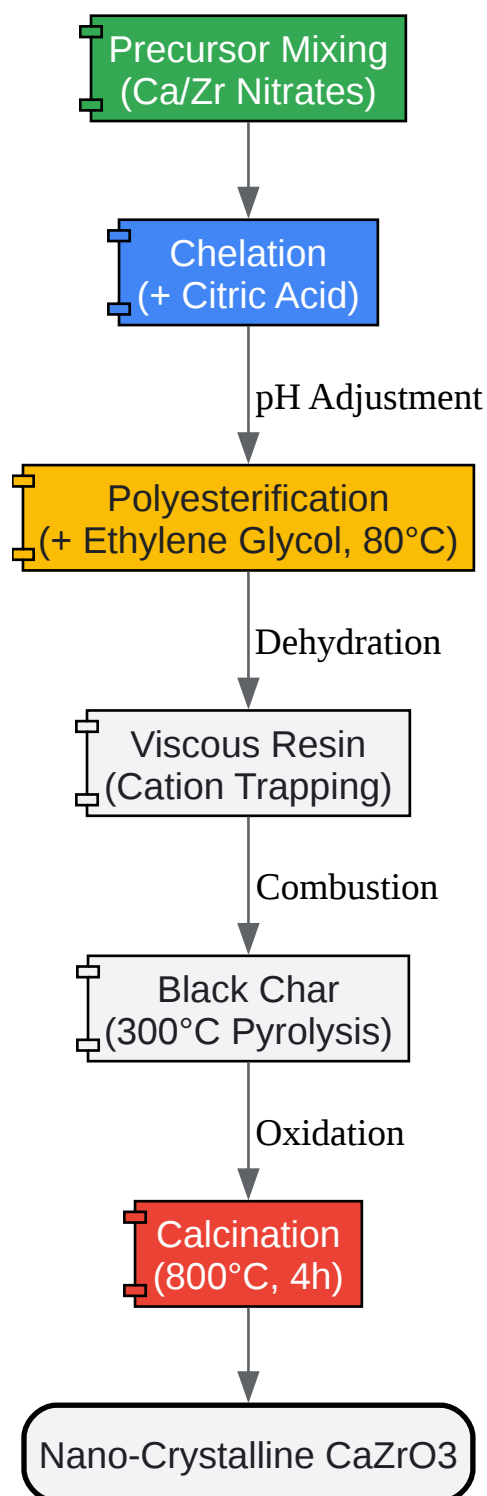
): 0.1 M

- Citric Acid (CA): Chelating agent (Molar ratio Metal:CA = 1:2)
- Ethylene Glycol (EG): Polymerizing agent (Ratio CA:EG = 1:4)

Step-by-Step Workflow

This protocol relies on chelation to prevent selective precipitation of individual oxides.

- Dissolution: Dissolve nitrates in deionized water separately, then mix.
- Chelation: Add Citric Acid. The
groups bind metal cations (
).
).
).
).
- Esterification: Add Ethylene Glycol and heat to 80°C. Polyester chains form, trapping cations in a rigid atomic-scale network.
- Gelation: Evaporate water until a viscous resin forms.
- Calcination: Heat to 800°C. The organic resin burns off, leaving pure crystallites.



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Figure 3: Sol-Gel Pechini synthesis workflow. The critical step is 'Resin Formation', which locks stoichiometry at the molecular level.

Quantitative Property Summary

For researchers comparing

against

or YSZ (Yttria-Stabilized Zirconia):

| Property | Value | Relevance to R&D |
|-------------------------|------------------|---|
| Crystal Structure | Orthorhombic () | Anisotropic thermal expansion. |
| Band Gap () | ~5.6 eV | Excellent UV transparency; high breakdown voltage. |
| Dielectric Constant () | 23 – 25 | High-k dielectric for capacitors; low signal loss. |
| Melting Point | ~2345°C | Superior to Alumina; suitable for molten metal filters. |
| Thermal Expansion | ~10.5 | Matches Titanium alloys (crucial for implants). |
| Bio-inertness | High | Non-cytotoxic; supports osteoblast proliferation. |

Biomedical & Drug Development Applications

While traditionally an industrial ceramic,

is gaining traction in the biomedical sector.

Bio-inert Implants & Coatings

Unlike bioactive glasses that dissolve to spur bone growth,

is bio-inert. It elicits minimal immune response, making it ideal for:

- Load-bearing coatings: Applied via plasma spray onto Titanium hip/knee implants to prevent metal ion leaching.
- Dental roots: High fracture toughness prevents cracking under occlusal loads.

Drug Delivery Carriers

Research indicates porous

nanospheres can serve as carriers for localized drug delivery.

- Mechanism: The high surface area of sol-gel derived nanoparticles allows for physical adsorption of therapeutic agents (e.g., antibiotics like gentamicin).
- Release Profile: The chemical stability ensures the carrier does not degrade prematurely, allowing for a diffusion-controlled release of the drug at the implant site.

References

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